Analytical methods for 5-(2,6-Difluorophenyl)-5-oxovaleric acid characterization

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Compound of Interest

Compound Name:	*5-(2,6-Difluorophenyl)-5-oxovaleric acid*
CAS No.:	*898766-43-3*
Cat. No.:	*B1325284*

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Application Note: Analytical Characterization of **5-(2,6-Difluorophenyl)-5-oxovaleric Acid**

Executive Summary & Scope

This guide details the analytical protocols for the structural identification, physicochemical profiling, and purity determination of **5-(2,6-Difluorophenyl)-5-oxovaleric acid**. This compound is a critical fluorinated building block, often employed in the synthesis of complex pharmaceutical intermediates (e.g., indole derivatives, potentially related to antipsychotic pathways like Lumateperone).

Critical Quality Attributes (CQAs):

- Regio-Isomeric Purity: Differentiating the target 2,6-difluoro isomer from the thermodynamically stable 2,4-difluoro byproduct.
- Fluorine Content: Quantitative confirmation of the difluoro-substitution pattern.
- Acid Functionality: Accurate assay of the carboxylic acid tail.

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Physicochemical Profile

Property	Value / Description	Analytical Consequence
CAS Number	898766-43-3	Primary identifier for sourcing standards.
Formula / MW	$C_{11}H_{10}F_2O_3$ / 228.19 g/mol	Monoisotopic mass for HRMS: ~228.0598 Da.
Physical State	White to off-white crystalline solid	Hygroscopicity assessment required during weighing.
pKa (Predicted)	~4.5 (Carboxylic Acid)	Action: Mobile phase pH must be < 2.5 to suppress ionization and prevent peak tailing.
LogP (Predicted)	~1.5 - 2.0	Action: Compatible with Reverse Phase (RP) HPLC; moderate retention expected.
Solubility	DMSO, Methanol, Acetonitrile	Action: Dissolve samples in 50:50 Water:MeCN or pure MeOH to prevent precipitation in LC lines.

Structural Identification Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for confirming the 2,6-substitution pattern. The symmetry of the phenyl ring is the diagnostic feature.

- Instrument: 400 MHz or higher (Bruker/Jeol).
- Solvent: DMSO-d_6 (preferred for solubility and non-interference with acid protons).

A. ^{19}F NMR (The "Gold Standard" for Isomer ID)

- Rationale: The 2,6-difluoro substitution creates a symmetric electronic environment.

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- Expected Signal: A single signal (typically a triplet or doublet of doublets) around -110 to -120 ppm.
- Differentiation:
  - 2,6-Isomer: One signal (Equivalent Fluorines).
  - 2,4-Isomer: Two distinct signals (Non-equivalent Fluorines).[1]
  - 2,3-Isomer: Two distinct signals with strong coupling.

B. ^{1}H NMR (Proton)

- Aromatic Region (6.9 – 7.6 ppm):
  - Look for a triplet (or multiplet) integrating to 1H (para-proton, H4) and a triplet integrating to 2H (meta-protons, H3/H5).
  - Note: The 2,6-substitution pattern creates a characteristic

    system.
- Aliphatic Region (1.8 – 3.0 ppm):
  - Three multiplets corresponding to the valeric acid chain:
    - ppm (Triplet, 2H,

      -to-ketone).
    - ppm (Triplet, 2H,

      -to-acid).
    - ppm (Quintet, 2H, central methylene).

Mass Spectrometry (HRMS)

- Mode: ESI Negative (preferred for carboxylic acids) or ESI Positive.

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- Target Ion (ESI-):

  at m/z 227.05.

- Fragmentation: Loss of

  (44 Da) and

  is common for keto-acids.

Chromatographic Purity Method (HPLC/UPLC)

Challenge: Separating the 2,6-isomer from the 2,4-isomer. Solution: Use a Fluorinated Stationary Phase (PFP) or Phenyl-Hexyl phase. These phases utilize

and dipole-dipole interactions that are sensitive to the position of the fluorine atoms on the ring, offering superior selectivity compared to standard C18.

Protocol: Isomer-Specific HPLC Method

- System: Agilent 1290 / Waters H-Class UPLC with PDA.
- Column: Phenomenex Luna Phenyl-Hexyl or ES Industries FluoroSep-RP PFP (150 x 4.6 mm, 3 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (MeCN).
- Flow Rate: 1.0 mL/min.[2][3]
- Column Temp: 35°C.
- Detection: UV at 210 nm (Acid/Carbonyl) and 260 nm (Phenyl ring).

Gradient Profile:

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Time (min)	% Mobile Phase B	Event
0.0	**10**	**Equilibration**
2.0	10	Isocratic Hold (Focusing)
15.0	60	Linear Gradient (Isomer Separation)
18.0	95	Wash
20.0	95	Wash

| 20.1 | 10 | Re-equilibration |

System Suitability Criteria:

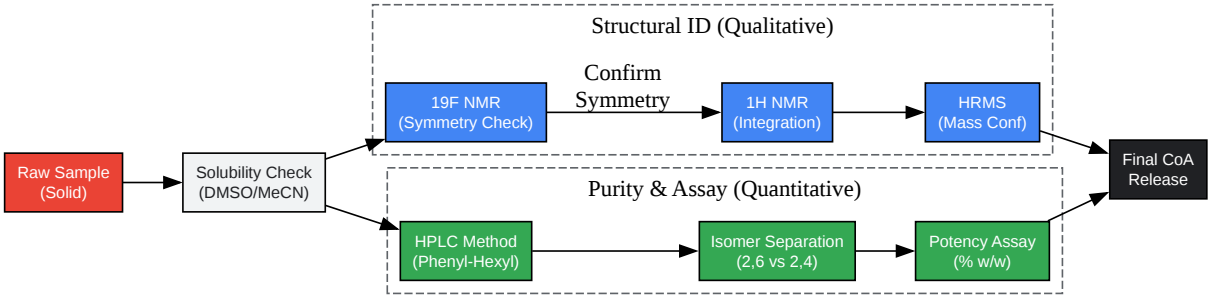
- Resolution (
  ): > 1.5 between 2,6-isomer and 2,4-isomer (if standard available).
- Tailing Factor (
  ): < 1.5 (Controlled by acidic mobile phase).
- Precision: RSD < 2.0% for peak area (n=5).

Visual Workflows

Figure 1: Analytical Characterization Workflow

This diagram outlines the logical flow from sample receipt to final certificate of analysis (CoA) generation.

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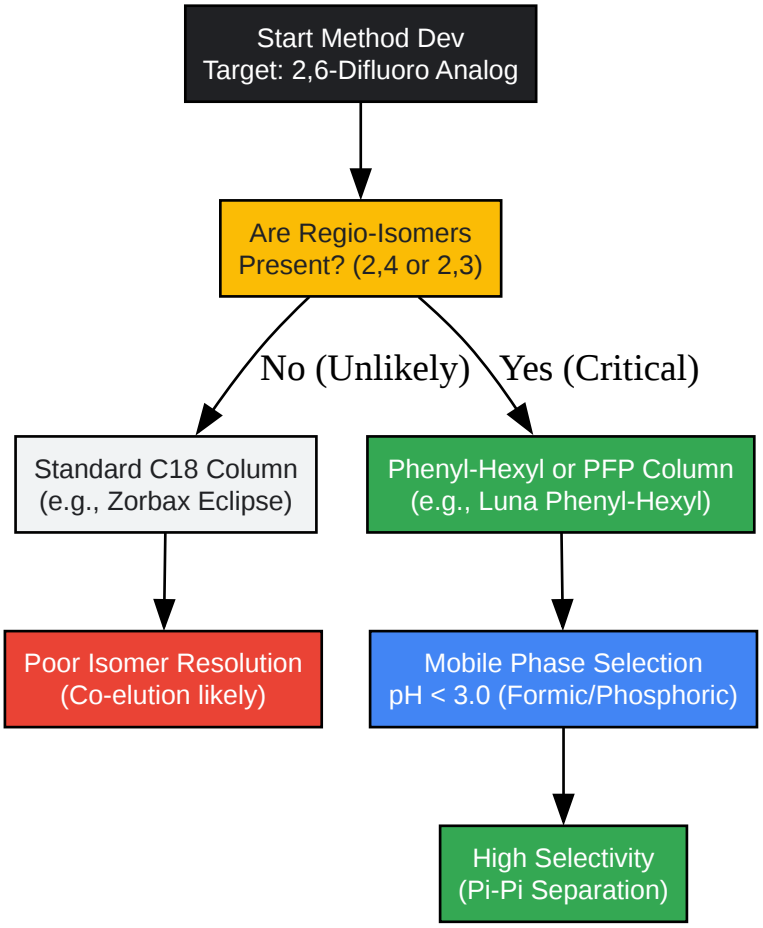
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Caption: End-to-end analytical workflow for verifying the identity and purity of fluorinated keto-acids.

Figure 2: HPLC Method Development Decision Tree

A logic guide for selecting the correct stationary phase based on the specific impurity profile.

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Caption: Decision matrix for stationary phase selection. Fluorinated isomers require phenyl-based phases for adequate resolution.

References

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